

An In-Depth Technical Guide to 3'-Deoxythymidine: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: **3'-Deoxythymidine**

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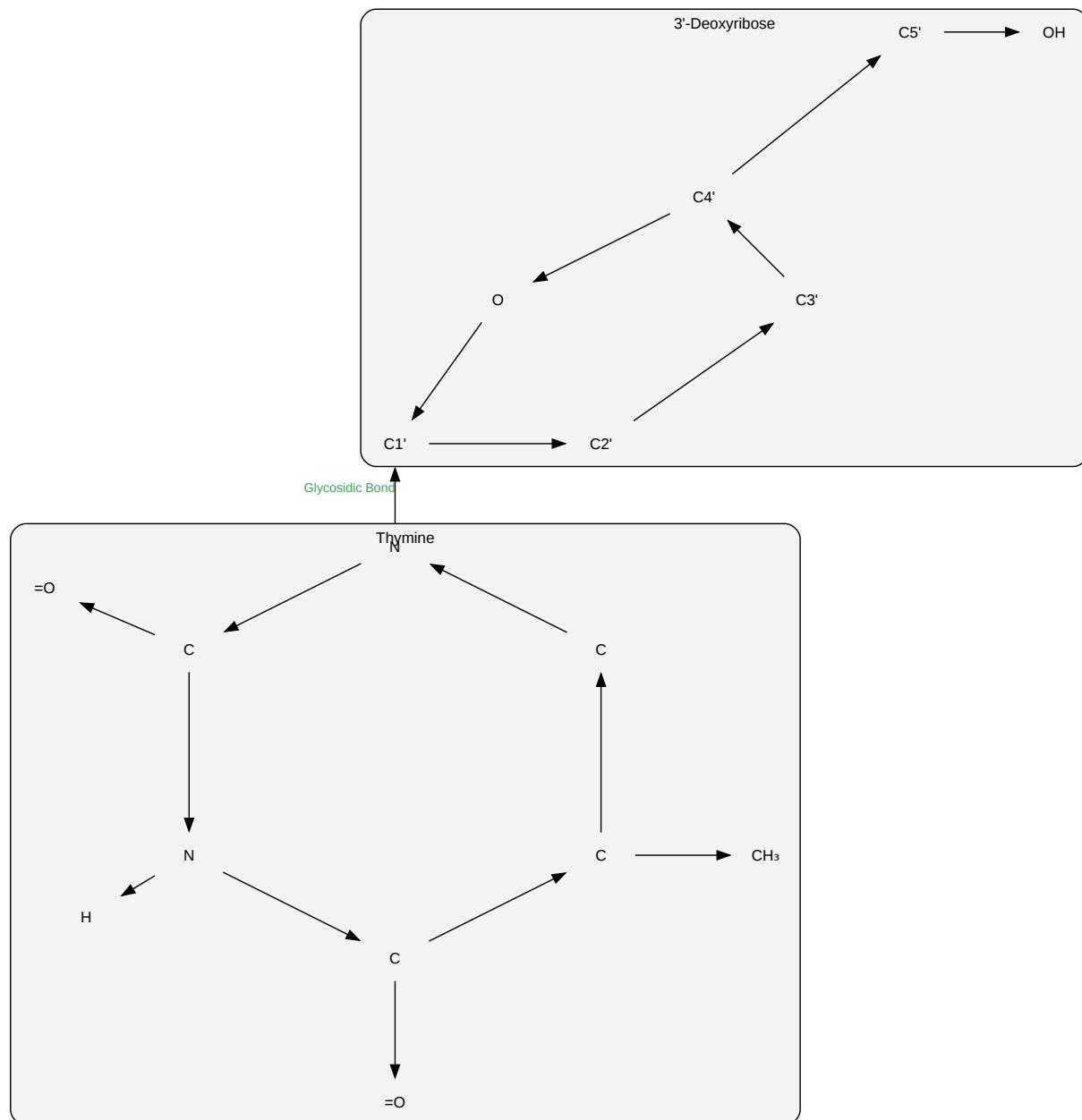
Abstract

3'-Deoxythymidine (d2T), a synthetic nucleoside analog of thymidine, plays a crucial role in antiviral and anticancer research. Lacking the hydroxyl group at the 3' position of the deoxyribose sugar, it functions as a potent chain terminator of DNA synthesis. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and biological activities of **3'-Deoxythymidine**. Detailed experimental protocols for its synthesis and application in key assays are provided, alongside visualizations of its metabolic activation and mechanism of action.

Chemical Structure and Properties

3'-Deoxythymidine is structurally similar to the endogenous nucleoside thymidine, with the critical exception of the absence of a hydroxyl group at the 3' position of the deoxyribose moiety. This structural modification is the basis for its biological activity.

Chemical Structure:

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Caption: Chemical structure of **3'-Deoxythymidine**.

Physicochemical Properties

A summary of the key physicochemical properties of **3'-Deoxythymidine** is presented in Table 1.

Property	Value	Reference(s)
IUPAC Name	1-[(2R,5S)-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidine-2,4-dione	[1]
Synonyms	2',3'-Dideoxythymidine, d2T, ddThd	[2]
CAS Number	3416-05-5	[2] [3]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₄	[2] [3]
Molecular Weight	226.23 g/mol	[1] [3]
Melting Point	155-156 °C	[3]
Solubility	DMF: 25 mg/ml, DMSO: 20 mg/ml, DMF:PBS (pH 7.2) (1:5): 0.16 mg/ml	[2]
Appearance	White to Pale Yellow Solid	[4]
UV Absorbance (λ _{max})	269 nm	[2]

Spectroscopic Data

While a complete, publicly available dataset is limited, the following provides an overview of expected spectroscopic characteristics.

- ¹H NMR: The proton NMR spectrum is expected to show characteristic shifts for the thymine base protons and the deoxyribose sugar protons. The absence of a hydroxyl group at the 3' position would simplify the spectrum in that region compared to thymidine.
- ¹³C NMR: The carbon NMR spectrum will display signals corresponding to the ten carbon atoms in the molecule. The chemical shifts will be indicative of the different chemical

environments of the carbons in the thymine ring and the deoxyribose sugar.

- Mass Spectrometry: The mass spectrum of **3'-Deoxythymidine** will show a molecular ion peak corresponding to its molecular weight. Common fragmentation patterns for nucleosides include the cleavage of the glycosidic bond, resulting in fragments corresponding to the thymine base and the 3'-deoxyribose sugar.

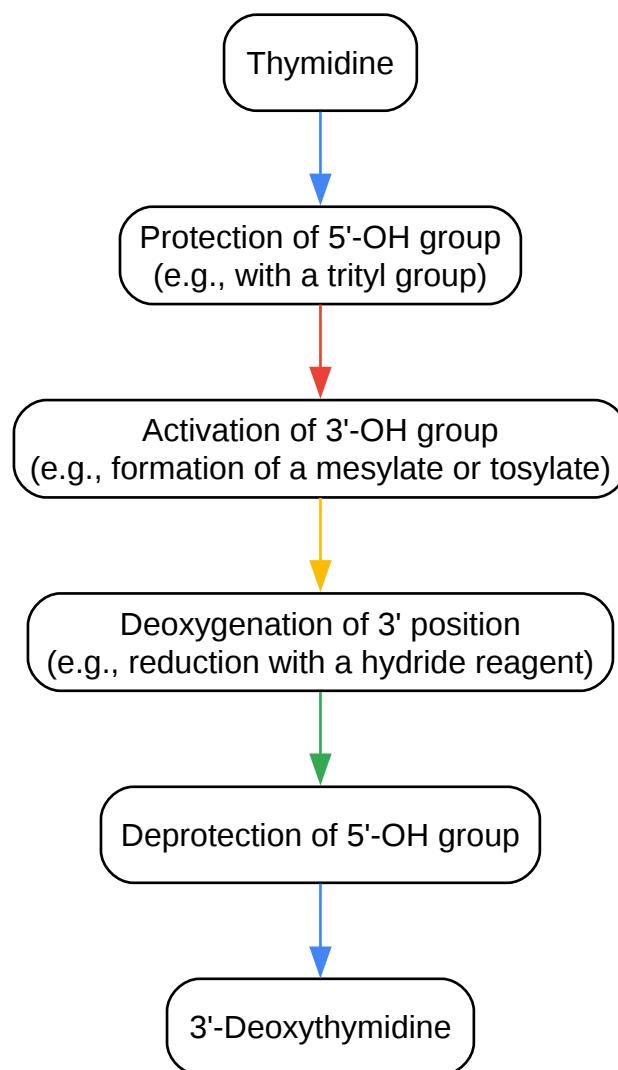
Synthesis of 3'-Deoxythymidine

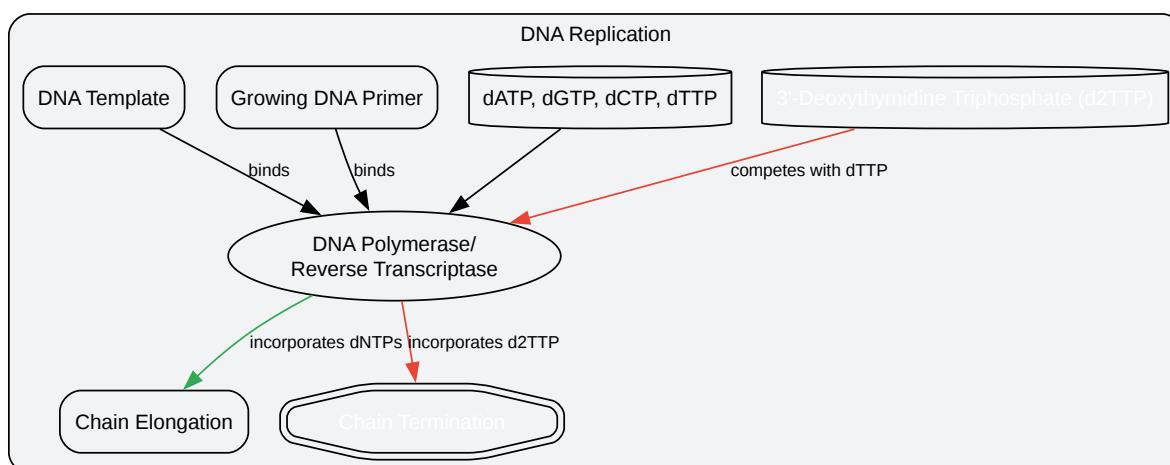
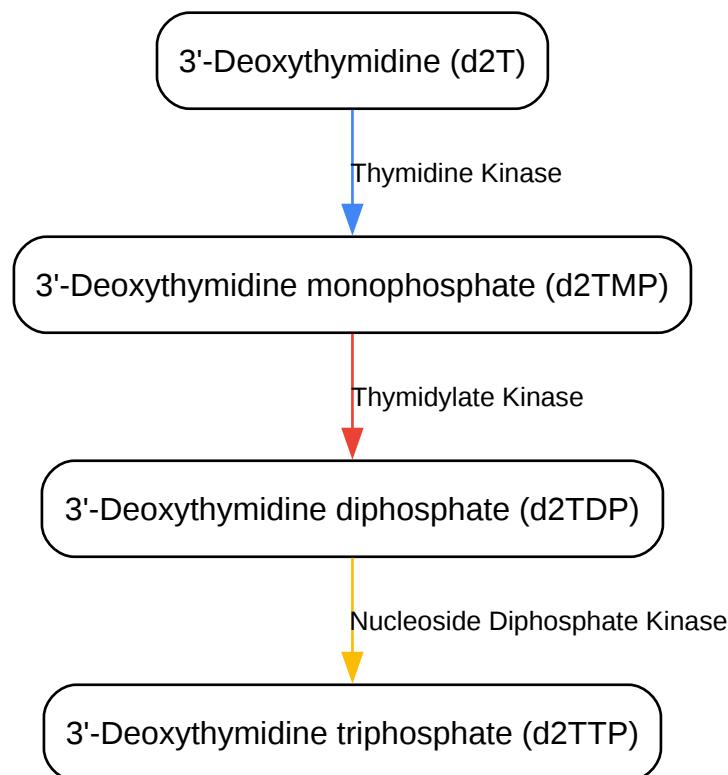
The synthesis of **3'-Deoxythymidine** can be achieved through various methods, often starting from thymidine. A common strategy involves the deoxygenation of the 3'-hydroxyl group.

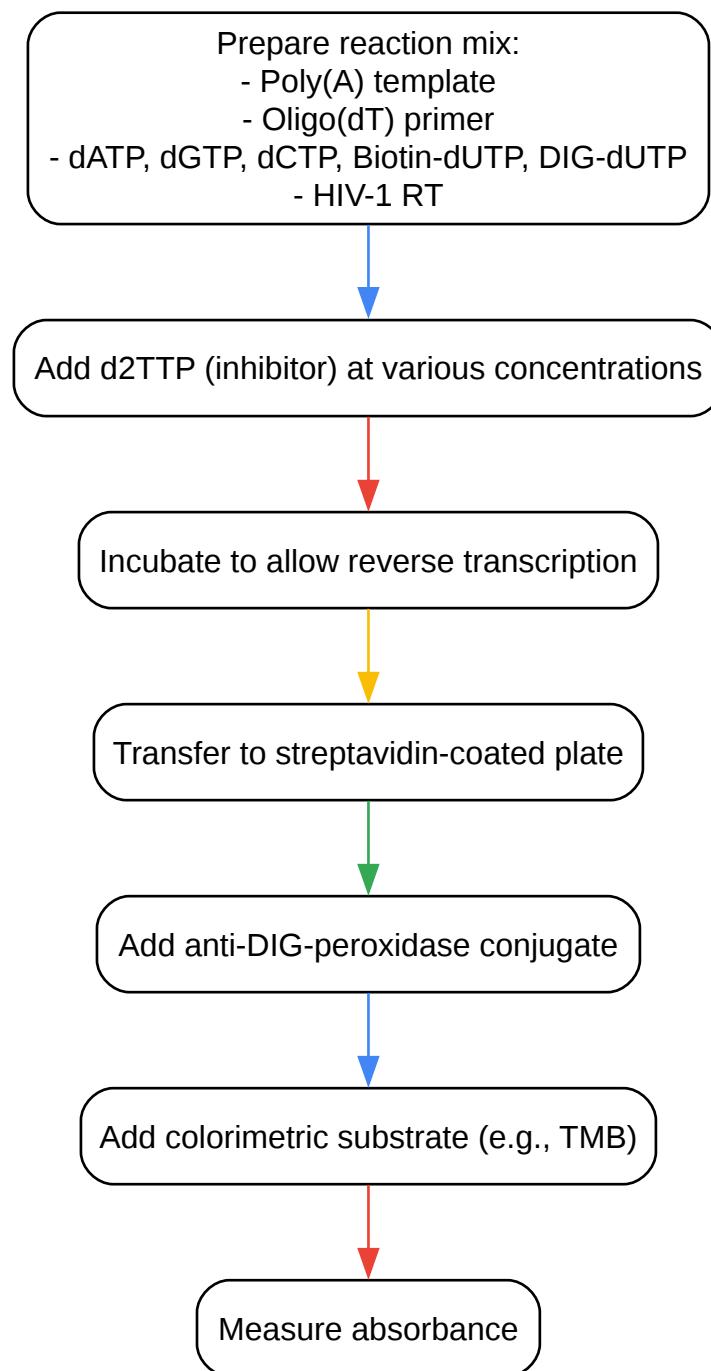
Example Synthesis Protocol: Deoxygenation of Thymidine

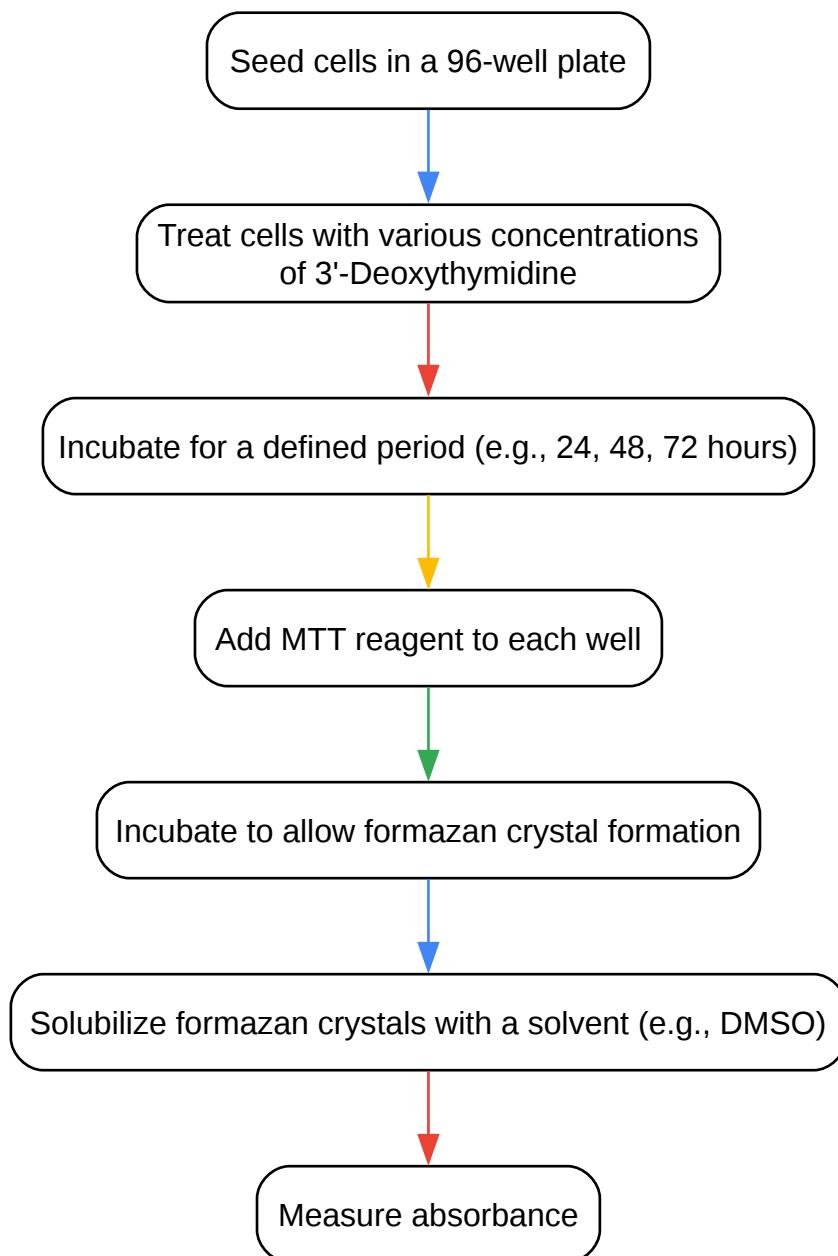
This protocol outlines a general approach for the synthesis of **3'-Deoxythymidine**.

Workflow for the Synthesis of **3'-Deoxythymidine**:









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